

# 6-Chloroimidazo[1,2-b]pyridazine-3-carbonitrile physical properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 6-Chloroimidazo[1,2-b]pyridazine-3-carbonitrile

**Cat. No.:** B570510

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An In-depth Technical Guide on the Physical Properties of **6-Chloroimidazo[1,2-b]pyridazine-3-carbonitrile**

## Introduction

**6-Chloroimidazo[1,2-b]pyridazine-3-carbonitrile** is a heterocyclic organic compound with potential applications in medicinal chemistry and drug discovery. Its rigid bicyclic structure, derived from the imidazo[1,2-b]pyridazine core, makes it an attractive scaffold for the development of novel therapeutic agents. A thorough understanding of its physical properties is fundamental for its synthesis, purification, formulation, and further investigation into its biological activities. This guide provides a detailed overview of the known physical characteristics of this compound and the standard experimental methodologies used for their determination.

## Physical Properties

The physical properties of **6-Chloroimidazo[1,2-b]pyridazine-3-carbonitrile** are summarized in the table below. These properties are crucial for handling, storage, and application in a research setting.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>3</sub> CIN <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	178.58 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Solid	<a href="#">[4]</a>
Melting Point	Not specified in literature; requires experimental determination.	
Solubility	Not specified in literature; requires experimental determination. A related compound, 6-chloro-3-nitro-2- [(phenylsulfonyl)methyl]imidaz o[1,2-b]pyridazine, has shown poor solubility in culture media. <a href="#">[5]</a>	

## Experimental Protocols

Accurate determination of the physical properties of **6-Chloroimidazo[1,2-b]pyridazine-3-carbonitrile** is essential for its characterization and use in further research. The following are standard experimental protocols for measuring key physical parameters.

### Melting Point Determination

The melting point is a critical indicator of a compound's purity.[\[6\]](#) Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C, while impurities tend to lower and broaden the melting range.[\[6\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[\[6\]](#)
- Capillary tubes (sealed at one end)[\[6\]](#)[\[7\]](#)

- Thermometer[6]
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the compound is finely powdered using a mortar and pestle.[6][8] The fine powder is then packed into a capillary tube to a height of 1-2 mm.[7][8]
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb.[6]
- Heating: The sample is heated gradually, with the heating rate slowed to approximately 1-2°C per minute as the temperature approaches the expected melting point.[6]
- Observation and Recording: The temperature at which the first drop of liquid appears ( $T_1$ ) and the temperature at which the entire solid has melted ( $T_2$ ) are recorded.[8][9] The melting point is reported as the range  $T_1 - T_2$ .

## Solubility Determination

Solubility is a key physicochemical property that influences a compound's behavior in various solvents and biological systems.

Apparatus:

- Test tubes
- Vortex mixer or shaker
- Analytical balance
- A selection of solvents (e.g., water, ethanol, dimethyl sulfoxide (DMSO), 5% HCl, 5%  $\text{NaHCO}_3$ )[10][11]

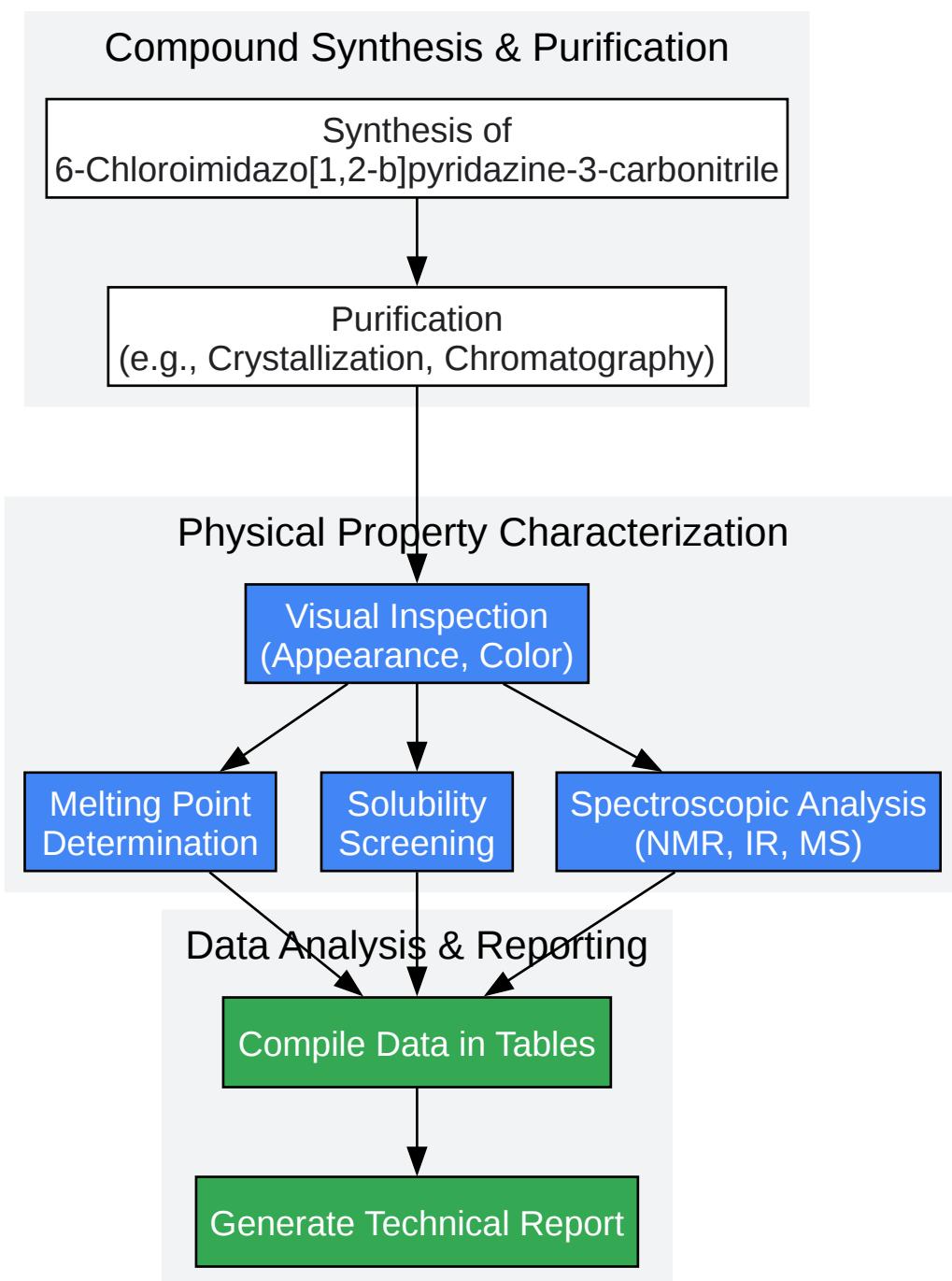
Procedure:

- Sample Preparation: A precise amount of the compound (e.g., 25 mg) is weighed and placed into a test tube.[10][12]
- Solvent Addition: A measured volume of the chosen solvent (e.g., 0.75 mL) is added to the test tube in small portions.[10]
- Mixing: The test tube is vigorously shaken or vortexed after each addition of solvent to facilitate dissolution.[10]
- Observation: The solubility is observed and recorded. If the compound dissolves completely, it is considered soluble in that solvent under the specified conditions.
- Systematic Testing: This process is repeated with a range of solvents of varying polarity and pH to build a comprehensive solubility profile.[12] For drug discovery purposes, both thermodynamic and kinetic solubility assays can be performed.[13]

## Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the characterization of a novel chemical compound like **6-Chloroimidazo[1,2-b]pyridazine-3-carbonitrile**.

## Workflow for Physical Property Determination

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Caption: A flowchart illustrating the general process for determining the physical properties of a synthesized chemical compound.

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- To cite this document: BenchChem. [6-Chloroimidazo[1,2-b]pyridazine-3-carbonitrile physical properties]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b570510#6-chloroimidazo-1-2-b-pyridazine-3-carbonitrile-physical-properties>

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